

BMH-21 Solubility and Storage Summary

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Compound Focus: Bmh-21

CAS No.: 896705-16-1

Cat. No.: S548519

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Parameter	Specification
Molecular Weight	360.41 g/mol [1] [2] [3]
Appearance	Yellow to orange powder [4] [1]
Targeted Solubility in DMSO	1 - 2 mg/mL (2.77 - 5.54 mM) [4] [3] [5]
Recommended Stock Concentration	5 - 6 mg/mL (up to ~16.64 mM) with optimized protocols [3]
Critical Factor	Moisture-absorbing (hygroscopic) DMSO significantly reduces solubility [1] [3]
Key Preparation Steps	Warming (37-50°C water bath) and sonication [4] [3] [5]
Stock Solution Storage	-80°C for 2 years; -20°C for 1 year [1] [3]

Experimental Protocols

Protocol 1: Basic Stock Solution Preparation (1-2 mg/mL)

This standard protocol is cited for preparing clear solutions at lower concentrations [4] [3] [5].

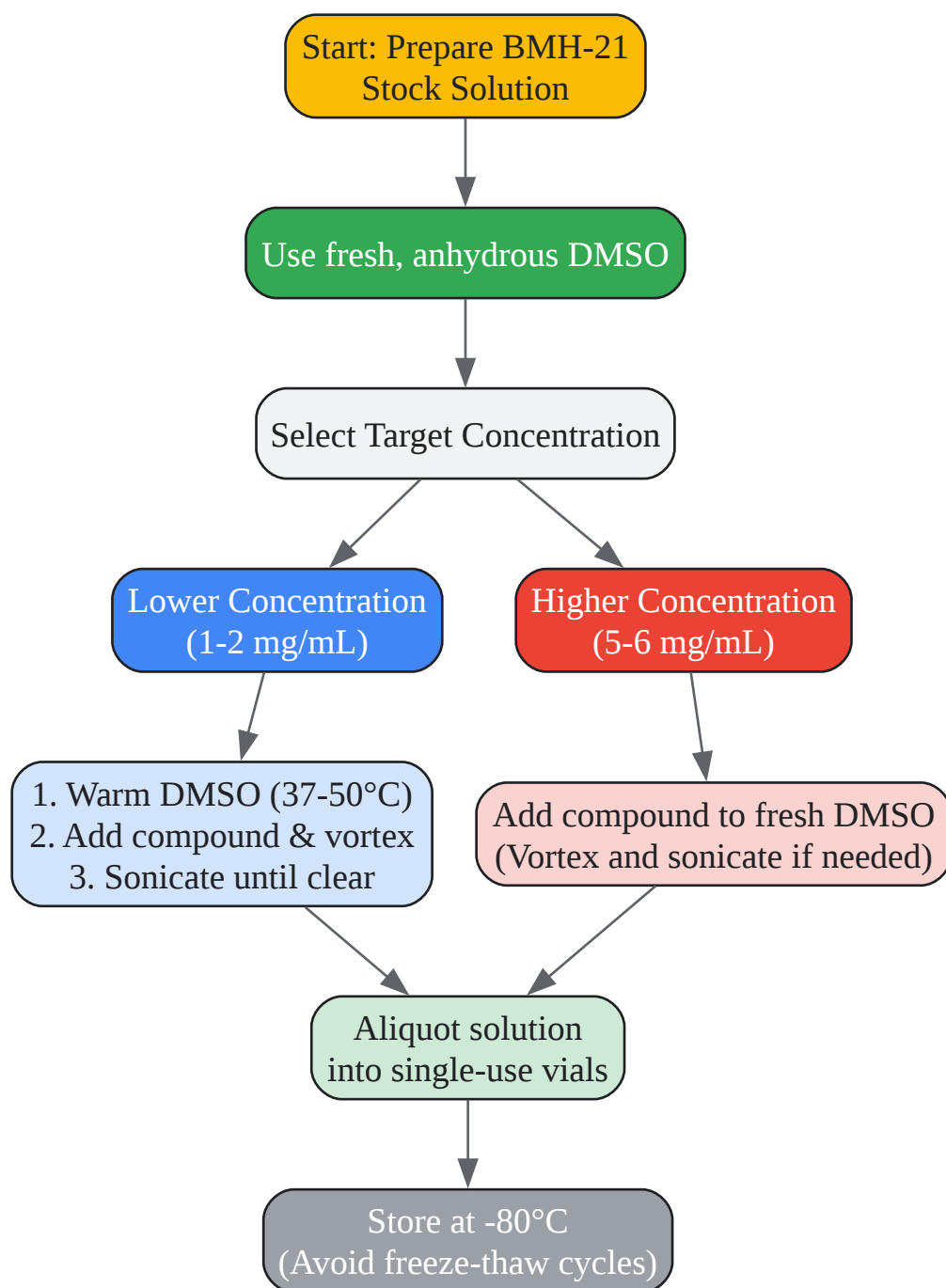
- **Use Fresh DMSO:** Open a new bottle of anhydrous DMSO to prevent moisture absorption, which drastically reduces solubility [1] [3].
- **Warm the Solvent:** Gently warm the DMSO (recommended to use a 37°C to 50°C water bath) [4] [3].
- **Add BMH-21:** Add the compound to the warm DMSO to achieve a concentration of 1-2 mg/mL.
- **Mix Thoroughly:** Vortex the mixture and then **sonicate** it to aid in dissolution and ensure a clear solution [3] [5].
- **Aliquot and Store:** Dispense the stock solution into small, single-use aliquots. Store at **-80°C for long-term storage** (up to 2 years) or **-20°C for shorter periods** (1 year) to avoid repeated freeze-thaw cycles [1] [3].

Protocol 2: Concentrated Stock Solution (5-6 mg/mL)

One supplier provides a specific method for achieving higher concentrations of 5-6 mg/mL [3].

- **Key Requirement:** The use of **fresh, moisture-absorbing DMSO is critical** for this protocol [3].
- **Process:** Dissolve **BMH-21** in fresh DMSO at a concentration of 6 mg/mL (16.64 mM). No additional heating or sonication is mentioned for this specific concentration, though these steps may still be beneficial [3].

The workflow below summarizes the decision process for these protocols:



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Frequently Asked Questions

Why is my **BMH-21** solution cloudy or are there particles after preparation?

This is likely due to **DMSO absorbing water from the atmosphere** [1] [3]. **BMH-21** has low solubility in water [5], so any moisture in the solvent will cause the compound to precipitate.

- **Solution:** Always use a **freshly opened bottle** of high-quality, anhydrous DMSO. If an old bottle must be used, keep it tightly sealed in a dry environment.

My solution was clear when prepared but precipitated after freezing and thawing. What should I do?

This is a common issue. Precipitation after thawing can indicate that the initial solution was borderline saturated or that the freeze-thaw cycle caused crystal formation.

- **Solution:** Gently **rewarm the solution in a 37-50°C water bath** and **sonicate it briefly** to redissolve the compound [3] [5]. To prevent this, always store solutions in small **single-use aliquots** to avoid repeated freeze-thaw cycles [1].

What are my options if I cannot get **BMH-21** to dissolve sufficiently in DMSO?

While DMSO is the primary recommended solvent, **absolute ethanol** is a documented alternative. **BMH-21** can be dissolved in ethanol at **2 mg/mL (5.54 mM)** [3] [5]. Note that its solubility in water is very low (insoluble or slightly soluble) [5].

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References

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